

LmNADK1-IN-1 labeling of LmNADK1 for imaging studies

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Compound of Interest

Compound Name: *LmNADK1-IN-1*

Cat. No.: *B15567545*

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An advanced fluorescent probe, **LmNADK1-IN-1**, has been developed for the specific labeling and imaging of NAD Kinase 1 from *Leishmania major* (LmNADK1). As an essential enzyme in the parasite's NADP(H) biosynthesis pathway, LmNADK1 represents a promising target for the development of novel anti-leishmanial drugs. **LmNADK1-IN-1** is a cell-permeable, covalent inhibitor that allows for precise visualization of the enzyme's subcellular localization and dynamics within live or fixed parasites.

These application notes provide detailed protocols for the in vitro labeling of recombinant LmNADK1 and the in situ imaging of the enzyme in *Leishmania* cells. The information is intended for researchers, scientists, and drug development professionals engaged in parasitology, cell biology, and high-content imaging.

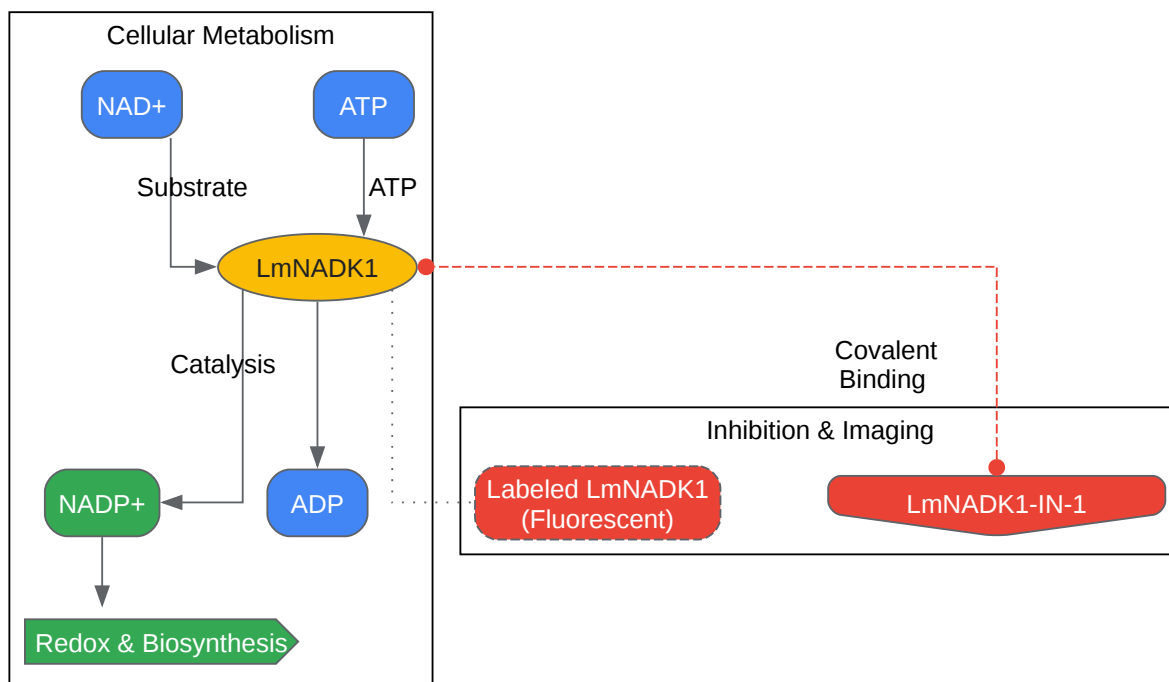
Probe Characteristics: LmNADK1-IN-1

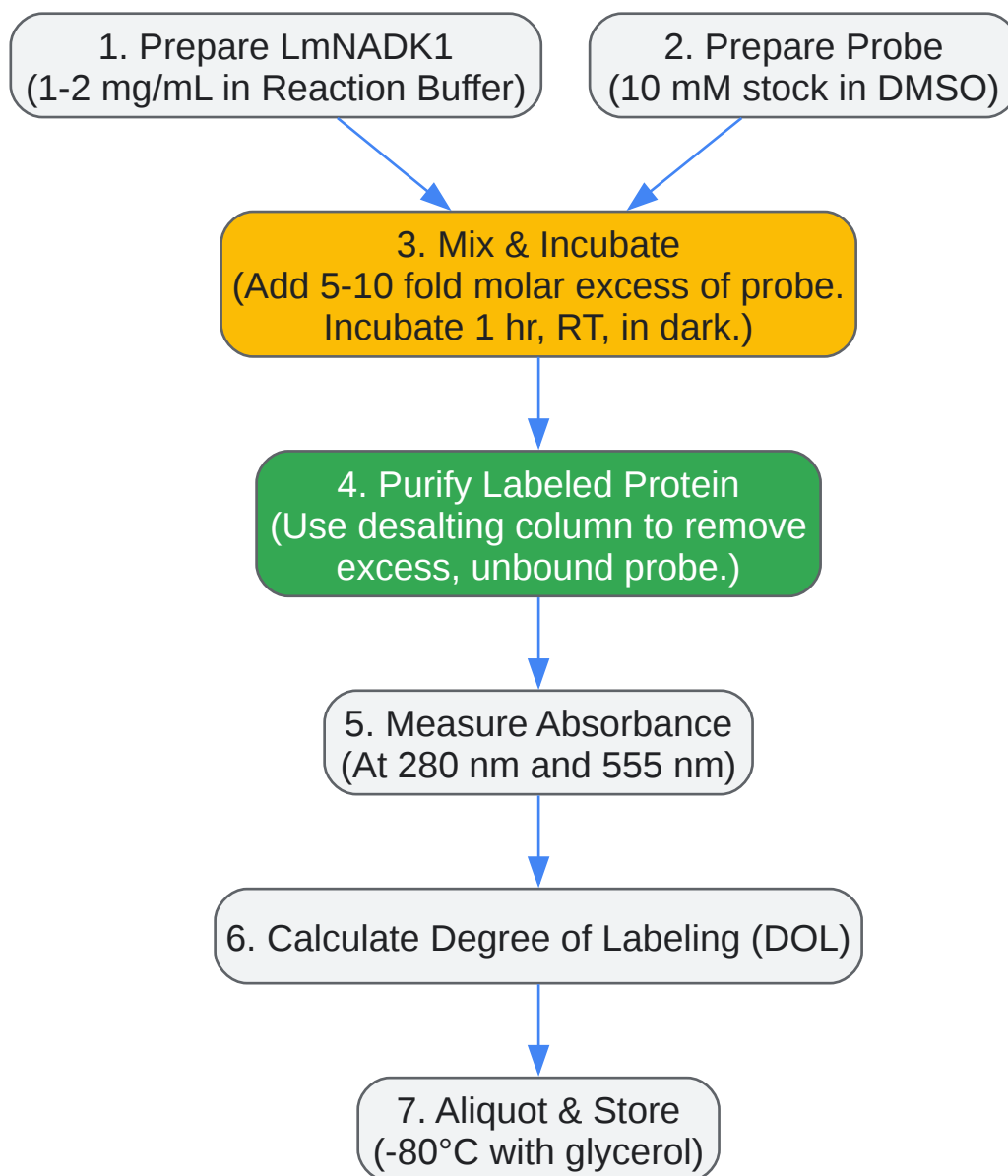
LmNADK1-IN-1 is engineered with a reactive functional group that forms a stable covalent bond with LmNADK1, ensuring signal retention during imaging and downstream analysis. Its fluorophore has been optimized for brightness and photostability, making it suitable for various fluorescence microscopy techniques.

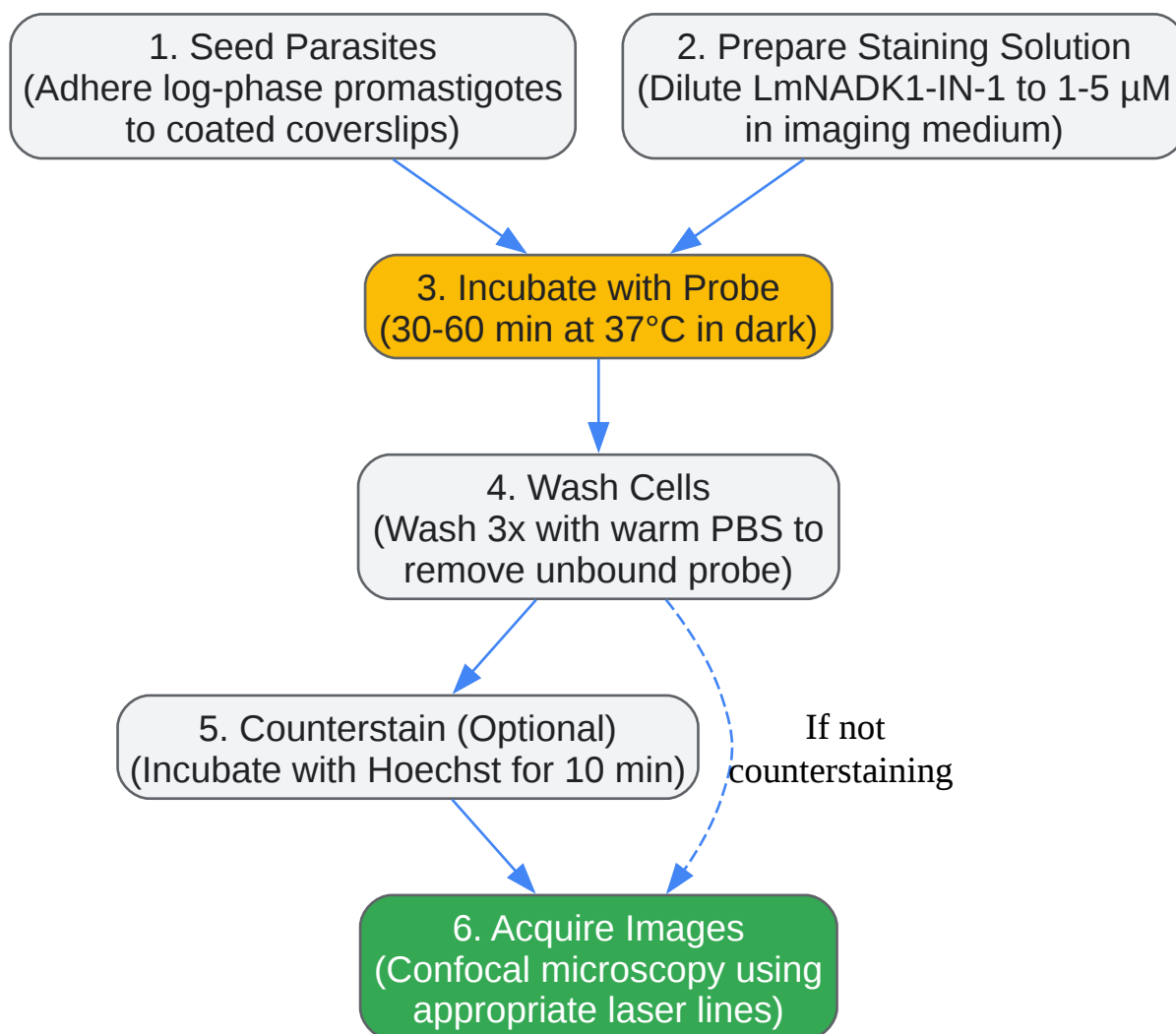
Property	Value
Molecular Weight	~650 g/mol
Excitation Maximum (λ_{ex})	555 nm
Emission Maximum (λ_{em})	580 nm
Recommended Filter Set	TRITC / Cy3
Quantum Yield	> 0.7
Molar Extinction Coefficient	~150,000 M ⁻¹ cm ⁻¹
Reactive Group	N-hydroxysuccinimide (NHS) ester
Target Residue	Primary amines (e.g., Lysine)
Solvent	Anhydrous Dimethyl sulfoxide (DMSO)

Signaling Pathway and Probe Mechanism

The following diagram illustrates the role of LmNADK1 in the parasite's metabolism and the mechanism of inhibition and labeling by **LmNADK1-IN-1**.







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